

An In-depth Technical Guide to 4-Dimethylamino-1-neopentylpyridinium Chloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	4-Dimethylamino-1-neopentylpyridinium Chloride
Cat. No.:	B022818

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

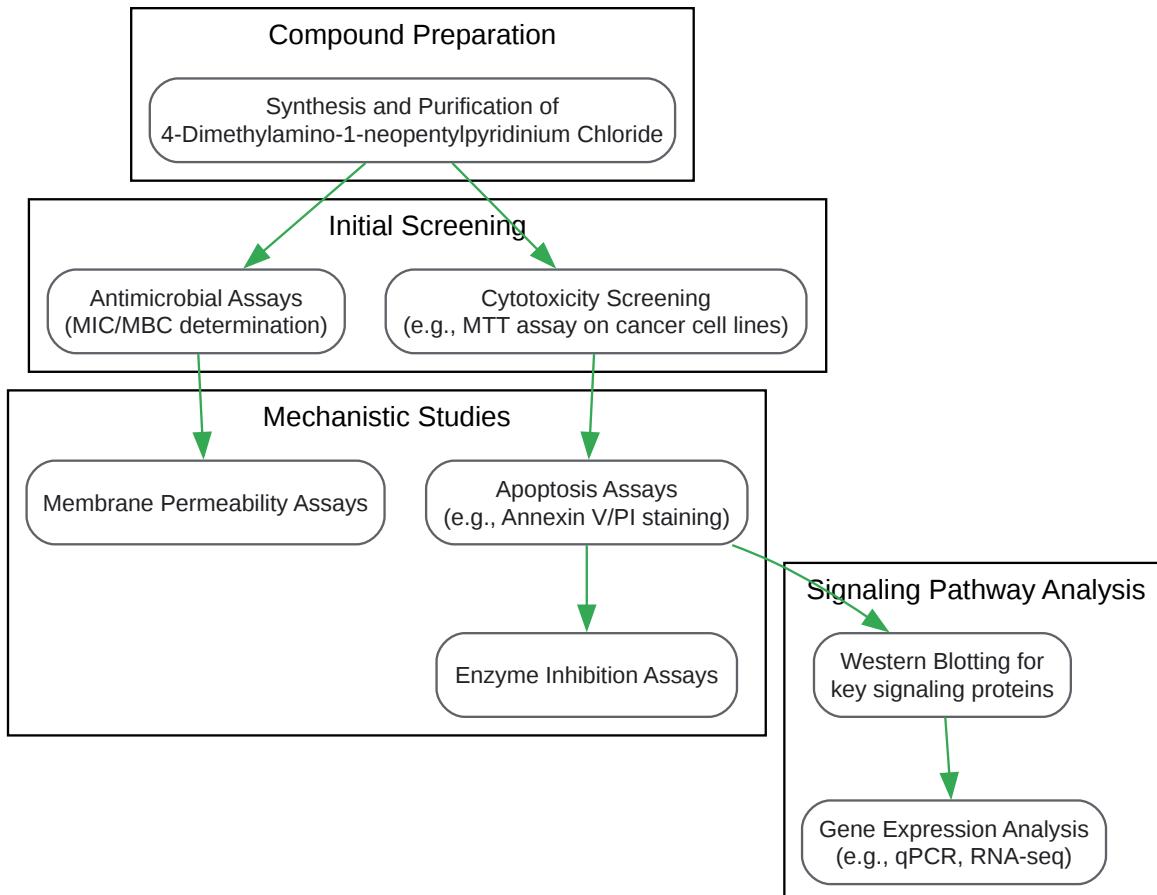
This technical guide provides a comprehensive overview of the molecular structure, properties, synthesis, and potential biological significance of **4-Dimethylamino-1-neopentylpyridinium Chloride**. The information is curated for researchers in organic chemistry, material science, and drug development.

Molecular Structure and Chemical Properties

4-Dimethylamino-1-neopentylpyridinium chloride is a quaternary pyridinium salt. Its structure consists of a pyridine ring substituted at the 4-position with a dimethylamino group and at the 1-position (the nitrogen atom of the pyridine ring) with a neopentyl group. The positive charge on the pyridinium nitrogen is balanced by a chloride anion.

The presence of the electron-donating dimethylamino group at the 4-position significantly influences the electronic properties of the pyridinium ring. The bulky neopentyl group attached to the pyridinium nitrogen provides steric hindrance and lipophilicity.

Molecular Structure Diagram

[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Dimethylamino-1-neopentylpyridinium Chloride]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b022818#molecular-structure-of-4-dimethylamino-1-neopentylpyridinium-chloride>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com